Application Note: Computational Docking of Boisiris to Olfactory Receptor Models

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Compound of Interest		
Compound Name:	Boisiris	
Cat. No.:	B13794744	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the computational docking of **Boisiris**, a synthetic woody fragrance molecule, to homology models of human olfactory receptors (ORs). Olfactory receptors, which belong to the G protein-coupled receptor (GPCR) superfamily, are the primary targets for odorant molecules.[1][2][3] Due to the scarcity of experimentally determined OR structures, computational methods like homology modeling and molecular docking are indispensable for investigating ligand-receptor interactions.[3][4][5] This guide outlines the complete workflow, from receptor model construction and ligand preparation to the execution of docking simulations and analysis of the results. The provided protocols and data serve as a comprehensive resource for researchers studying olfaction, designing novel fragrances, or exploring the extranasal functions of ORs.[6]

Boisiris: Physicochemical Properties

Boisiris is a rich, woody chemical with distinct orris, ambery, and tobacco notes, primarily used as a heart note in fine perfumery.[7][8][9][10] Its bicyclic framework is thought to create specific binding pockets that are recognized by olfactory receptors responsible for its characteristic scent profile.[11]
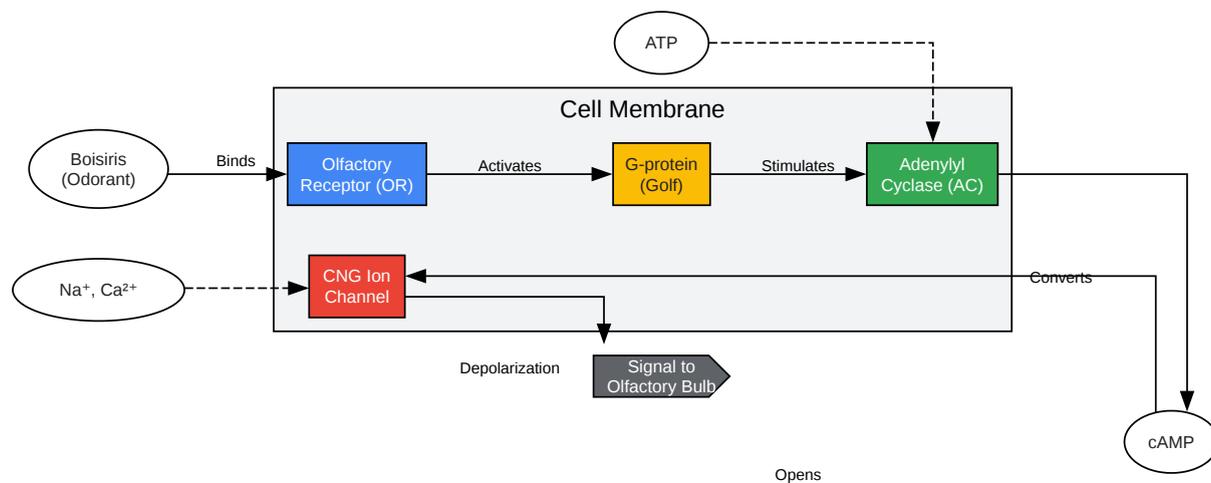
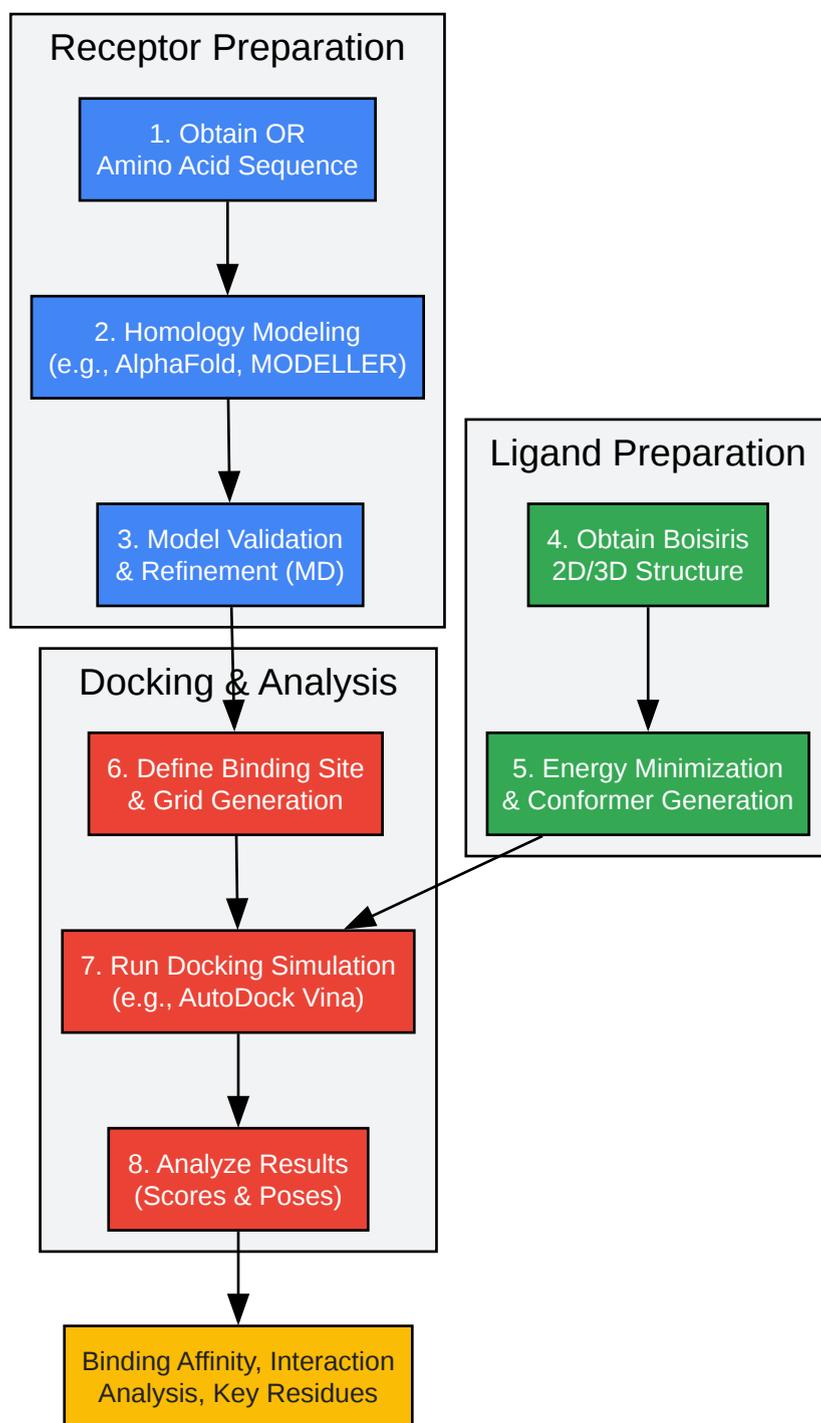Table 1: Physicochemical Properties of **Boisiris**

Property	Value	Reference
IUPAC Name	**(1S,5R)-2-ethoxy-2,6,6-trimethyl-9-methylidenebicyclo[3.3.1]nonane**	**[7]**
CAS Number	68845-00-1	[9][12][13][14]
Molecular Formula	$C_{15}H_{26}O$	[7][9][14]
Molecular Weight	222.37 g/mol	[7][9][14]
Odor Profile	Woody, Orris, Ambery, Tobacco	[8][10][15][16][17]
Log P	> 6	[9][14]

| Flash Point | 94 °C (201 °F) |[12] |

The Olfactory Signaling Pathway

The perception of smell begins when an odorant molecule, such as **Boisiris**, binds to an olfactory receptor (OR) located on the cilia of olfactory sensory neurons.[18][19] This binding event triggers a conformational change in the OR, activating an intracellular signaling cascade mediated by a specialized G-protein, Golf.[2][19] The activated Golf stimulates adenylyl cyclase, which converts ATP into cyclic AMP (cAMP).[1][2][18] The subsequent increase in cAMP concentration opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of Na^+ and Ca^{2+} ions.[2][18][19] This influx depolarizes the neuron, generating an action potential that transmits the signal to the olfactory bulb in the brain.[19]

Tech Support

Receptor Preparation

1. Obtain OR
Amino Acid Sequence

2. Homology Modeling
(e.g., AlphaFold, MODELLER)

3. Model Validation
& Refinement (MD)

Ligand Preparation

4. Obtain Boisiris
2D/3D Structure

5. Energy Minimization
& Conformer Generation

Docking & Analysis

6. Define Binding Site
& Grid Generation

7. Run Docking Simulation
(e.g., AutoDock Vina)

8. Analyze Results
(Scores & Poses)

Binding Affinity, Interaction
Analysis, Key Residues

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